

An In-depth Technical Guide to the Safe Handling of Dimethyl Suberate

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Compound of Interest

Compound Name: *Dimethyl suberate*

Cat. No.: *B158621*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **Dimethyl suberate** (CAS No. 1732-09-8), a diester commonly utilized as an intermediate in organic synthesis and in the formulation of various materials.^{[1][2][3]} Adherence to the following protocols is critical to ensure the safety of laboratory personnel and the integrity of research.

Chemical and Physical Properties

Dimethyl suberate is a clear, colorless to light yellow liquid.^{[1][4][5]} A summary of its key physical and chemical properties is presented in Table 1.

Table 1: Physical and Chemical Properties of **Dimethyl Suberate**

Property	Value	Reference(s)
Molecular Formula	C ₁₀ H ₁₈ O ₄	[1][6]
Molecular Weight	202.25 g/mol	[1][7]
Appearance	Clear, colorless to very light yellow liquid	[1][4][5]
Odor	Odorless to mild, pleasant odor	[2][8][9]
Boiling Point	268 °C (514.4 °F) at 760 mmHg	[1][5][8]
Melting Point	-1.6°C	[3]
Flash Point	> 110 °C (> 230 °F)	[3][4]
Density	1.014 g/mL at 25 °C	[1]
Solubility	Limited solubility in water. Soluble in organic solvents like ethanol and ether.	[2][10]
Vapor Pressure	0.00789 mmHg at 25°C	[3]
Refractive Index	n _{20/D} 1.432	[1]

Hazard Identification and Toxicology

While not classified as a hazardous substance under GHS standards, **Dimethyl suberate** may cause mild irritation to the skin, eyes, and respiratory tract.[6][11] The toxicological properties of this chemical have not been fully investigated.[4] Therefore, caution is advised, and exposure should be minimized.

Potential Health Effects:[4]

- Eye Contact: May cause eye irritation.
- Skin Contact: May cause skin irritation. Repeated contact may lead to dryness or cracking.
[6]

- Inhalation: Inhalation of high concentrations of vapor or mist may cause respiratory tract irritation.[4][6]
- Ingestion: May cause irritation of the digestive tract.[4]

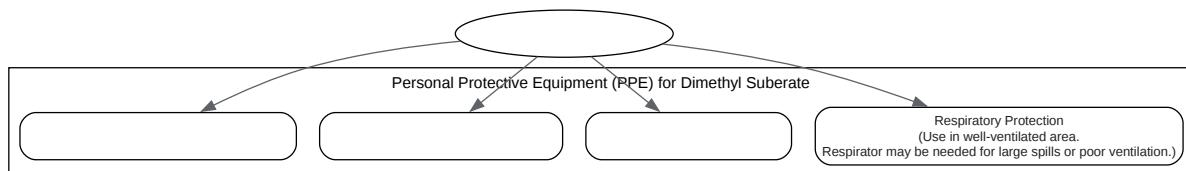
Toxicological Data Summary:

Test	Result	Reference(s)
LD50/LC50	Not available	[4]
Carcinogenicity	Not listed by ACGIH, IARC, NTP, or CA Prop 65	[4]

Safe Handling and Storage Protocols

Personal Protective Equipment (PPE)

A risk assessment should be conducted before handling **Dimethyl suberate** to determine the appropriate level of PPE. The following diagram outlines the recommended PPE.



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Caption: Recommended Personal Protective Equipment for handling **Dimethyl suberate**.

Engineering Controls

- Work should be conducted in a well-ventilated area.[6]
- Facilities storing or utilizing this material should be equipped with an eyewash station and a safety shower.[4]

Handling Procedures

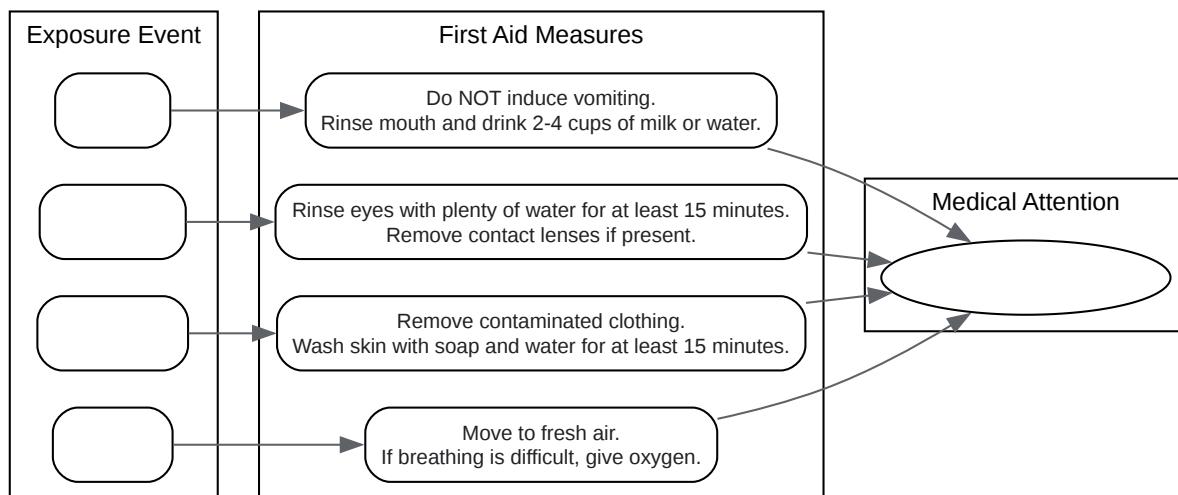
- Preparation:
 - Ensure all necessary PPE is donned correctly.
 - Verify that the work area is clean and free of incompatible materials.
 - Confirm the location and functionality of the nearest eyewash station and safety shower.
- Dispensing and Use:
 - Avoid contact with eyes, skin, and clothing.[\[4\]](#)
 - Do not breathe vapors or mists.[\[6\]](#)
 - Keep the container tightly closed when not in use.[\[4\]](#)
 - Wash hands thoroughly after handling.[\[4\]](#)

Storage

- Store in a cool, dry, well-ventilated area away from incompatible substances.[\[4\]](#) The recommended storage temperature is between 2-8°C.[\[11\]](#)
- Keep containers tightly closed to prevent contamination and evaporation.[\[6\]](#)
- Incompatible materials include strong oxidizing agents, acids, and bases.[\[4\]](#)[\[6\]](#)[\[11\]](#)

Emergency Procedures

The following flowchart details the appropriate first aid and emergency response measures.



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Caption: First aid procedures for exposure to **Dimethyl suberate**.

Accidental Release Measures

- Small Spills:
 - Ensure adequate ventilation.[4]
 - Wearing appropriate PPE, absorb the spill with an inert material such as vermiculite, sand, or earth.[4][6]
 - Place the absorbed material into a suitable, labeled container for disposal.[4][6]
- Large Spills:
 - Evacuate the area.
 - Prevent the spill from entering drains or waterways.[6][11]
 - Follow the containment and cleanup procedures for a small spill, using non-sparking tools if necessary.

Fire-Fighting Measures

- **Dimethyl suberate** is combustible.[11]
- Suitable Extinguishing Media: Use water spray, dry chemical, carbon dioxide, or alcohol-resistant foam.[4][8][9]
- Firefighter Protection: In the event of a fire, wear a self-contained breathing apparatus (SCBA) and full protective gear.[4][8]
- Hazardous Combustion Products: Thermal decomposition may produce carbon monoxide and carbon dioxide.[4][8]

Stability and Reactivity

- Chemical Stability: Stable under normal temperatures and pressures.[4][8]
- Conditions to Avoid: Excess heat and incompatible materials.[4]
- Incompatible Materials: Strong oxidizing agents, acids, and bases.[4][8][11]
- Hazardous Decomposition Products: Carbon monoxide and carbon dioxide may be formed during combustion.[4][8]
- Hazardous Polymerization: Has not been reported to occur.[4][8]

Disposal Considerations

Dispose of **Dimethyl suberate** and any contaminated materials in accordance with all applicable local, state, and federal regulations.[6][11] Do not allow the product to enter drains. [11]

This technical guide is intended to provide comprehensive safety information for the handling of **Dimethyl suberate**. It is imperative that all personnel are thoroughly trained on these procedures before working with this chemical. Always refer to the most current Safety Data Sheet (SDS) for the most up-to-date information.

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